

"3-Ethoxythiophene-2-carboxylic acid" molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Ethoxythiophene-2-carboxylic
acid

Cat. No.: B147990

[Get Quote](#)

Technical Dossier: 3-Ethoxythiophene-2-carboxylic acid

For Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical properties of **3-Ethoxythiophene-2-carboxylic acid**, a heterocyclic compound of interest in organic synthesis and medicinal chemistry. The data presented herein is essential for reaction planning, analytical method development, and computational modeling.

Core Molecular Data

The fundamental molecular characteristics of **3-Ethoxythiophene-2-carboxylic acid** have been determined and are summarized below. This data is crucial for stoichiometric calculations, spectroscopic analysis, and purity assessments.

Property	Value
Molecular Formula	C ₇ H ₈ O ₃ S
Molecular Weight	172.20 g/mol

Note: The molecular weight is calculated based on the isotopic composition of the constituent elements.

Due to the nature of the requested information, which is focused on intrinsic molecular properties, detailed experimental protocols for the determination of molecular weight and formula are not applicable. These values are derived from the compound's chemical structure. Similarly, signaling pathways or experimental workflows are not relevant to this topic, and therefore, no diagrams are included.

- To cite this document: BenchChem. ["3-Ethoxythiophene-2-carboxylic acid" molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b147990#3-ethoxythiophene-2-carboxylic-acid-molecular-weight-and-formula\]](https://www.benchchem.com/product/b147990#3-ethoxythiophene-2-carboxylic-acid-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com